

Personal protective equipment for handling ATX inhibitor 7

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Compound of Interest

Compound Name: ATX inhibitor 7

Cat. No.: B12418398

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Essential Safety and Handling Guide for ATX Inhibitor 7

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **ATX inhibitor 7**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Product Name: **ATX inhibitor 7**
- CAS No.: 1646784-47-5[1]
- Molecular Formula: C₂₁H₂₂F₃N₇O₂[1]
- Molecular Weight: 461.44[1]



Hazard Identification and GHS Classification

ATX inhibitor 7 is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute aquatic toxicity	1	H400: Very toxic to aquatic life[1]
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects[1]

Signal Word: Warning

Hazard Pictograms:

-  alt text
-  alt text

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **ATX inhibitor 7** to prevent exposure.[1] The following equipment must be worn at all times in the laboratory when the compound is being handled.

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., Nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Required to prevent inhalation of dust or aerosols, especially when handling the powdered form.[1]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **ATX inhibitor 7** and to ensure a safe laboratory environment.

Handling:

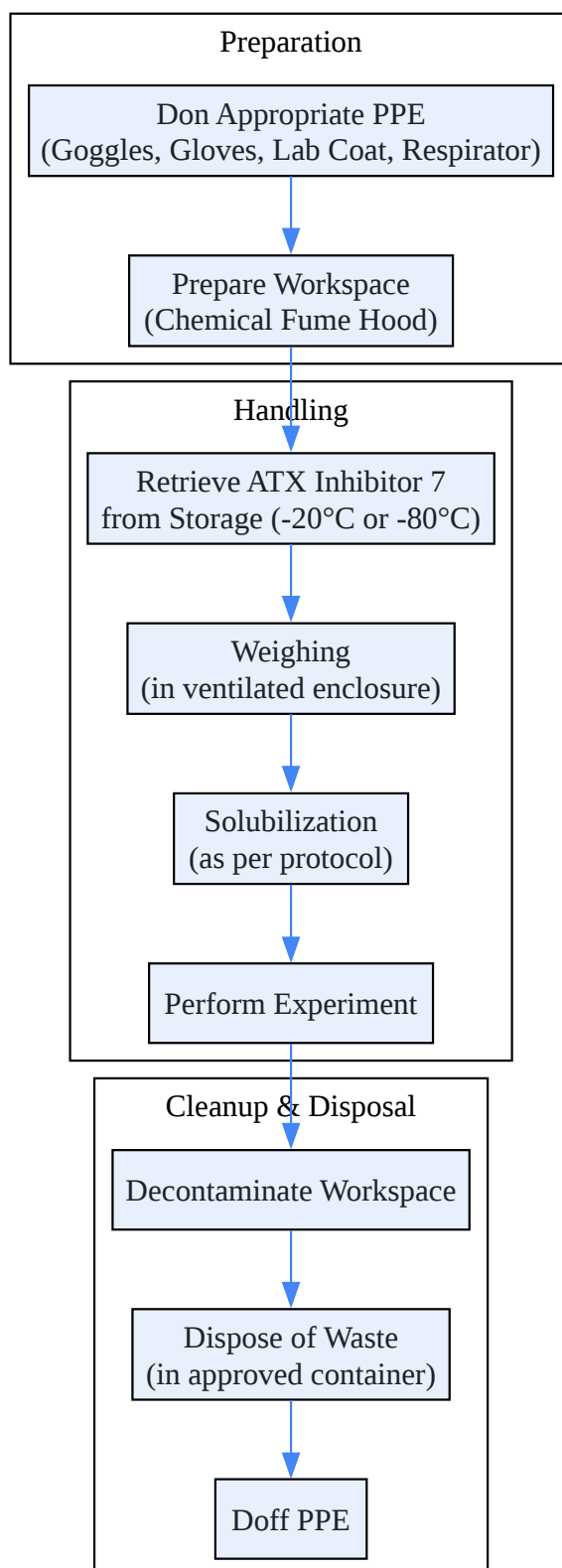
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly sealed container.[\[1\]](#)
- Keep in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended Storage Temperatures:
 - Powder: -20°C[\[1\]](#)
 - In solvent: -80°C[\[1\]](#)

Experimental Workflow for Handling ATX Inhibitor 7

The following diagram outlines the standard procedure for handling **ATX inhibitor 7** from receipt to disposal.



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Standard operational workflow for handling **ATX inhibitor 7**.

First Aid Measures

In the event of exposure, immediate action is critical.[\[1\]](#)

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention. [1]
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Seek immediate medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [1]

Spill and Disposal Procedures

Spill Management:

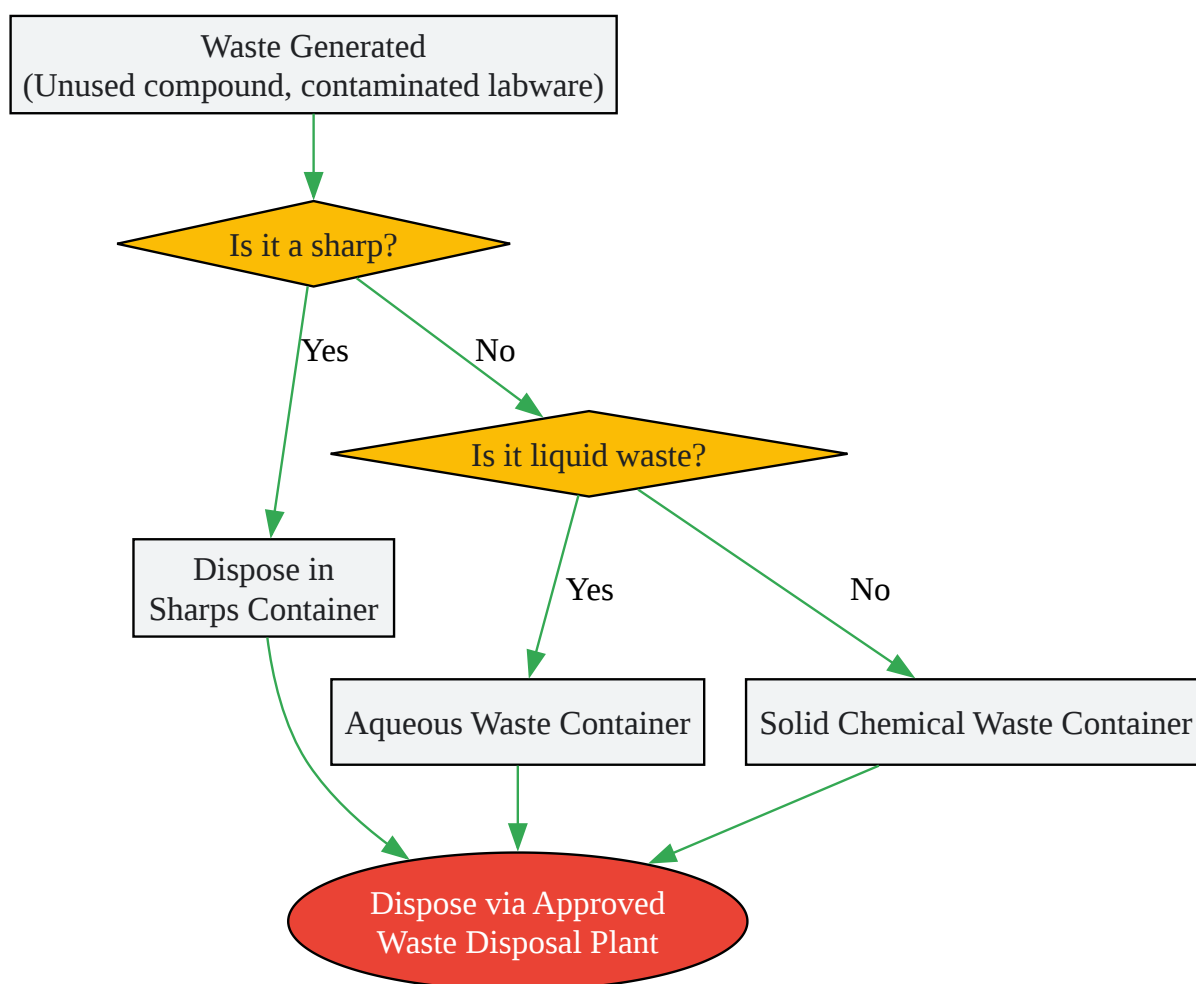
- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using absorbent material.
- Collect the spillage and place it in a sealed container for disposal.[\[1\]](#)
- Clean the spill area thoroughly.

Waste Disposal:

- Dispose of **ATX inhibitor 7** and any contaminated materials in an approved waste disposal plant.[\[1\]](#)

- Do not allow the product to enter drains, water courses, or the soil.[1]

The following decision tree illustrates the proper disposal path for waste generated from handling **ATX inhibitor 7**.



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Disposal decision tree for **ATX inhibitor 7** waste.

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References

- 1. ATX inhibitor 7[1646784-47-5]MSDS [dcchemicals.com]
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